

3-Bromo-2-methylbut-1-ene chemical properties and structure

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Compound of Interest

Compound Name: 3-Bromo-2-methylbut-1-ene

Cat. No.: B3053196

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An In-depth Technical Guide to the Chemical Properties and Structure of **3-Bromo-2-methylbut-1-ene**

Introduction

3-Bromo-2-methylbut-1-ene is an organobromine compound with the chemical formula C₅H₉Br.[1] It is classified as a vinylic halide, where the bromine atom is attached to a carbon that is part of a carbon-carbon double bond.[2] This structural feature makes it a valuable intermediate in a variety of organic synthesis applications.[2] Notably, it serves as a key building block in the pharmaceutical and agrochemical industries for the creation of more complex molecules.[1] Its reactivity, particularly in cross-coupling reactions and the formation of Grignard reagents, makes it a versatile tool for constructing new carbon-carbon bonds.[1][2] This guide provides a comprehensive overview of its chemical properties, structure, and common experimental protocols relevant to researchers and professionals in drug development.

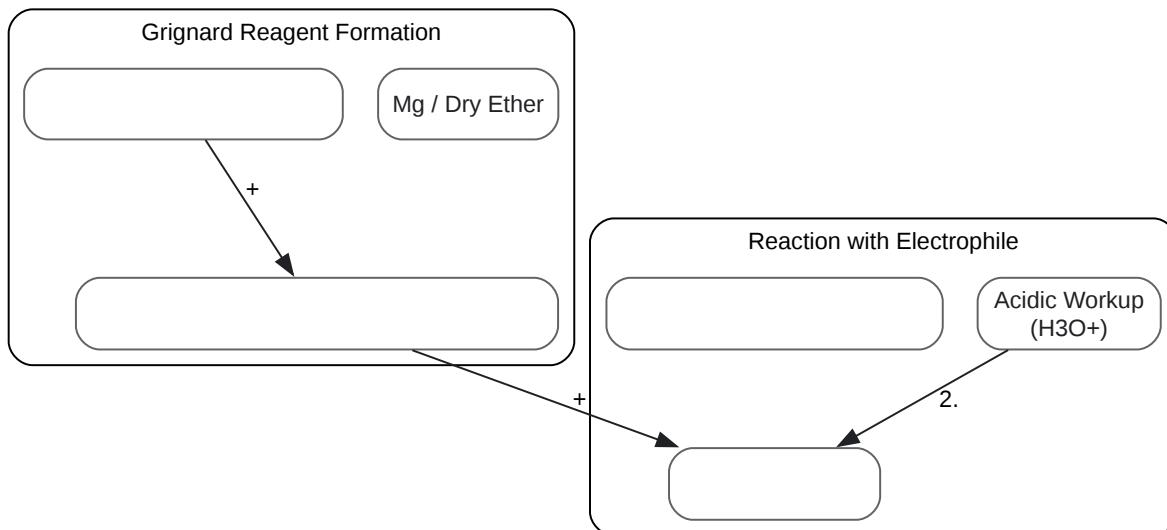
Chemical and Physical Properties

The key chemical and physical properties of **3-Bromo-2-methylbut-1-ene** are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|---|---|
| Molecular Formula | C5H9Br | [1] [2] [3] [4] |
| Molecular Weight | 149.03 g/mol | [2] [3] |
| CAS Number | 51872-48-1 | [1] [2] [3] |
| Appearance | Colorless liquid | [1] |
| Boiling Point | ~40 °C at 75 mmHg (for the isomer 2-Bromo-3-methyl-2-butene) | [5] |
| Density | ~1.284 g/mL at 25 °C (for the isomer 2-Bromo-3-methyl-2-butene) | [5] |
| Solubility | Low solubility in water, soluble in organic solvents. [6] | |
| Refractive Index | ~1.474 at 20 °C (for the isomer 2-Bromo-3-methyl-2-butene) | [5] |

Chemical Structure

3-Bromo-2-methylbut-1-ene features a four-carbon butene backbone with a double bond between the first and second carbons.[\[6\]](#) A methyl group is substituted at the second carbon, and a bromine atom is attached to the third carbon.[\[6\]](#) The carbon atom bonded to the bromine is a chiral center, meaning this compound can exist as two enantiomers, **(R)-3-bromo-2-methylbut-1-ene** and **(S)-3-bromo-2-methylbut-1-ene**.



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